

# Hexyl Methacrylate: A Comprehensive Technical Guide to Health and Safety

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## Compound of Interest

Compound Name: *Hexyl methacrylate*

Cat. No.: *B093831*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the health and safety considerations for handling **hexyl methacrylate**. The information presented is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical safely. This guide details the toxicological profile of **hexyl methacrylate**, recommended handling procedures, and emergency measures.

## Chemical and Physical Properties

**Hexyl methacrylate** is a clear, colorless liquid. A summary of its key physical and chemical properties is provided in the table below.[\[1\]](#)[\[2\]](#)

Property	Value
CAS Number	142-09-6
Molecular Formula	C10H18O2
Molecular Weight	170.25 g/mol [1][3]
Boiling Point	187 °C (lit.)[1]
Flash Point	80 °C (lit.)[1]
Density	0.863 g/mL at 25 °C (lit.)
Water Solubility	39.97 mg/L at 25 °C (est)[2]
Vapor Pressure	2.21 mmHg at 25°C
Vapor Density	5.9 (Air = 1)[1][2]

## Toxicological Profile

The toxicological profile of **hexyl methacrylate** has been evaluated through various studies, including assessments of acute toxicity, skin and eye irritation, sensitization, and genotoxicity.

### Acute Toxicity

**Hexyl methacrylate** exhibits low acute toxicity via oral, dermal, and inhalation routes of exposure.

### Skin Irritation and Sensitization

**Hexyl methacrylate** is classified as a skin irritant and a moderate skin sensitizer.[4] Prolonged or repeated skin contact may cause allergic contact dermatitis.

### Eye Irritation

This chemical is also classified as causing serious eye irritation.[5] Direct contact with the eyes can result in significant irritation.

### Genotoxicity

Available data suggests that **hexyl methacrylate** is not expected to be genotoxic. A bacterial reverse mutation assay (Ames test) conducted in a manner equivalent to OECD TG 471 showed no mutagenic activity.[\[6\]](#)

## Toxicokinetics and Metabolism

Acrylates and methacrylates are generally detoxified through two primary pathways: hydrolysis by carboxylesterases to methacrylic acid and the corresponding alcohol, and conjugation with glutathione via Michael addition or glutathione-S-transferase.[\[3\]](#)[\[7\]](#) These metabolic processes result in compounds that are more readily eliminated from the body.[\[3\]](#)

The following diagram illustrates the general metabolic pathway for alkyl methacrylates.

General metabolic pathway of alkyl methacrylates.

## Experimental Protocols

The toxicological evaluation of **hexyl methacrylate** and related substances relies on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the key methodologies.

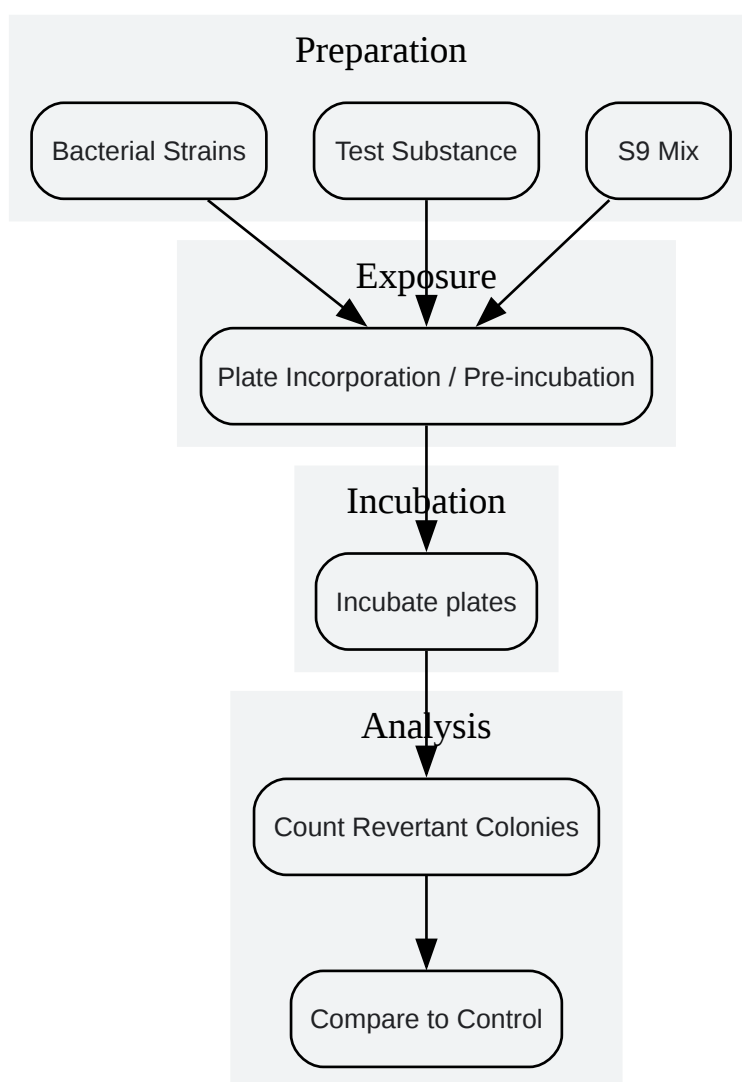
### Bacterial Reverse Mutation Assay (Ames Test) - OECD 471

This assay is used to assess the mutagenic potential of a substance.

- Principle: The test uses amino acid-requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which restore the functional capability of the bacteria to synthesize an essential amino acid.[\[8\]](#)[\[9\]](#)
- Methodology:
  - Bacterial strains (e.g., *S. typhimurium* TA98, TA100, TA1535, TA1537, and TA1538) are exposed to various concentrations of the test substance, both with and without a metabolic activation system (S9 mix).[\[6\]](#)[\[10\]](#)
  - The exposure can be done using the plate incorporation or pre-incubation method.[\[8\]](#)

- After incubation, the number of revertant colonies is counted and compared to the control.  
[8]
- **Hexyl Methacrylate** Specifics: In a study conducted in a manner equivalent to OECD TG 471, *Salmonella typhimurium* strains were treated with **hexyl methacrylate** in dimethyl sulfoxide (DMSO) at concentrations up to 2500  $\mu$ g/plate. No increase in the mean number of revertant colonies was observed in the presence or absence of S9 metabolic activation.[6]

The following workflow diagram illustrates the Ames test procedure.



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Workflow for the Bacterial Reverse Mutation (Ames) Test.

## Acute Dermal Irritation/Corrosion - OECD 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to the skin of an experimental animal, typically an albino rabbit.[\[11\]](#)[\[12\]](#)
- Methodology:
  - The test substance (0.5 mL for liquids) is applied to a small area of shaved skin and covered with a gauze patch for a 4-hour exposure period.[\[11\]](#)
  - After exposure, the substance is removed, and the skin is observed for erythema and edema at specific intervals (e.g., 1, 24, 48, and 72 hours).[\[13\]](#)
  - The severity of the skin reactions is scored.

## Acute Eye Irritation/Corrosion - OECD 405

This test assesses the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal, usually an albino rabbit.[\[14\]](#)[\[15\]](#)
- Methodology:
  - The test substance is instilled into the eye, and the eyelids are held together for a short period.
  - The eye is examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[14\]](#)
  - The severity of the ocular reactions is scored to determine the level of irritation.

## Skin Sensitization - OECD 406

This test determines the potential of a substance to induce skin sensitization.

- Principle: The test involves an induction phase, where the animal is exposed to the test substance, followed by a challenge phase to assess the allergic response. The guinea pig is the traditional animal model.[\[3\]](#)
- Methodology (Guinea Pig Maximization Test - GPMT):
  - Induction: Intradermal injections of the test substance (with and without adjuvant) followed by topical application.
  - Rest Period: A 10-14 day rest period allows for the development of an immune response.
  - Challenge: Topical application of the test substance to a naive skin site.
  - The skin reactions are observed and scored.

## Health and Safety Precautions

### Engineering Controls

- Work in a well-ventilated area.[\[1\]](#)
- Use local exhaust ventilation to control airborne concentrations.
- Ensure that eyewash stations and safety showers are readily accessible.[\[16\]](#)

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber) and protective clothing to prevent skin contact.[\[13\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[\[16\]](#)

### Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[16\]](#)

- Keep away from heat, sparks, open flames, and other ignition sources.[16]
- Store in a cool, dry, well-ventilated place in a tightly closed container.[16]
- **Hexyl methacrylate** may be sensitive to heat, light, and air, and may form peroxides upon storage. It is recommended to store it in a refrigerator.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[16]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[16]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[16]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[16]

## Fire and Explosion Hazards

**Hexyl methacrylate** is a combustible liquid.[16]

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[16]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[16]
- Firefighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[16]

## Spills and Disposal

- Spill Response:

- Evacuate the area and eliminate all ignition sources.
- Wear appropriate PPE.
- Contain the spill with inert absorbent material (e.g., sand, earth).
- Collect the absorbed material into a suitable container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

## Occupational Exposure Limits

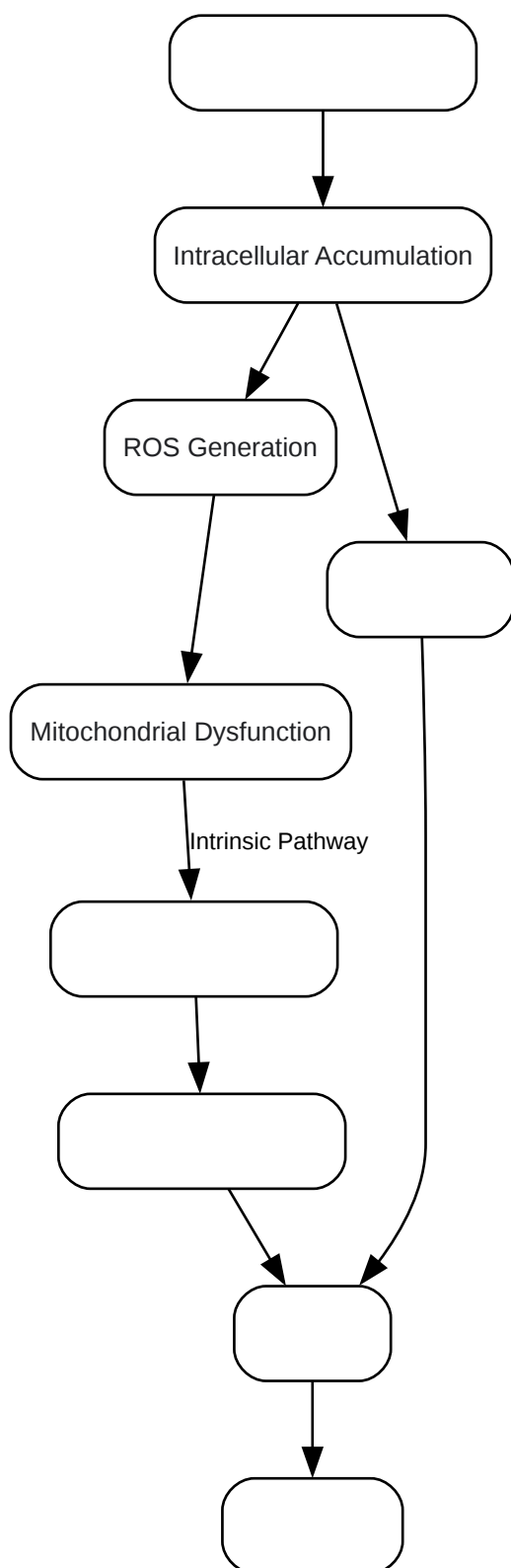
As of the date of this guide, specific occupational exposure limits (OELs) for **hexyl methacrylate** have not been established by major regulatory bodies. However, for other short-chain alkyl methacrylates, OELs have been defined. For example, for butyl methacrylate isomers, OELs are generally in the range of 25-50 ppm as a time-weighted average for an 8-hour work shift.<sup>[16]</sup> Given the similar structure and potential for respiratory irritation, it is prudent to handle **hexyl methacrylate** with engineering controls and PPE to minimize exposure.

## Potential Signaling Pathway for Methacrylate-Induced Toxicity

While the specific signaling pathway for **hexyl methacrylate**-induced toxicity is not fully elucidated, studies on other methacrylates, such as 2-hydroxyethyl methacrylate (HEMA), provide insights into potential mechanisms. Exposure to HEMA has been shown to induce cytotoxicity in macrophages through apoptosis mediated by the mitochondrial-dependent intrinsic caspase pathway and the accumulation of intracellular reactive oxygen species (ROS). This pathway may be relevant for other methacrylates due to their structural similarities.

The following diagram depicts a potential signaling pathway for methacrylate-induced cytotoxicity.





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